

SU6656 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: SU6656

Cat. No.: B1683782

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SU6656: Application Notes for Researchers

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, handling, and experimental use of **SU6656**, a potent and selective inhibitor of the Src family of tyrosine kinases.

Product Information

SU6656 is a small molecule inhibitor that selectively targets Src family kinases, including Src, Yes, Lyn, and Fyn, with high affinity.[1][2][3] It is a valuable tool for investigating the roles of these kinases in various signaling pathways and cellular processes.

Solubility

The solubility of **SU6656** in various common laboratory solvents is summarized in the table below. It is highly soluble in dimethyl sulfoxide (DMSO) but has poor solubility in aqueous solutions and ethanol.

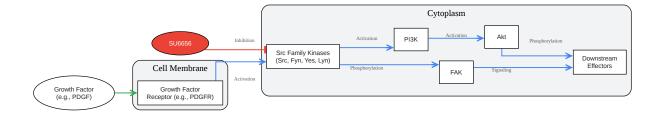


Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	37.15 - 74	100 - 199.21
Water	Insoluble	Insoluble
Ethanol	Insoluble	Insoluble

Data sourced from multiple suppliers and may vary slightly between batches.[1][2][4] It is recommended to use fresh, anhydrous DMSO for preparing stock solutions as moisture can reduce solubility.[1]

Signaling Pathway

SU6656 exerts its effects by competitively inhibiting the ATP-binding site of Src family kinases. [2] This inhibition blocks the downstream signaling cascades that regulate cell proliferation, survival, migration, and angiogenesis. The diagram below illustrates the key components of the signaling pathway affected by **SU6656**.



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Caption: SU6656 inhibits Src family kinases, blocking downstream signaling.

Experimental Protocols



Preparation of Stock Solutions

Materials:

- SU6656 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

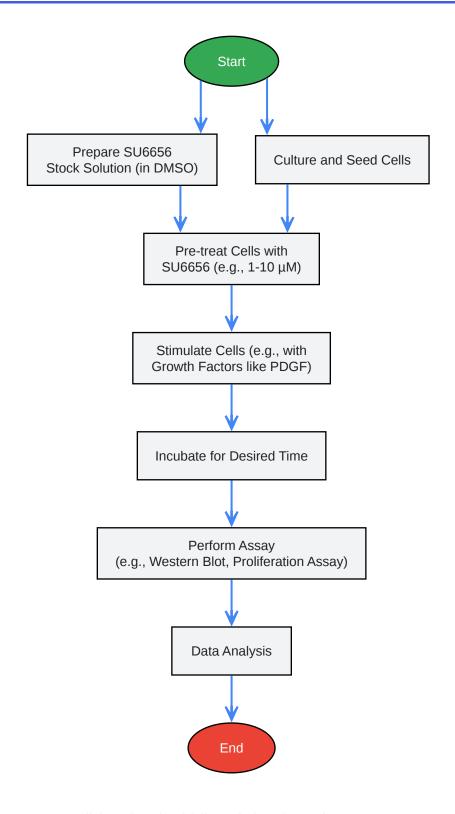
Procedure:

- Allow the SU6656 vial to equilibrate to room temperature before opening.
- To prepare a 100 mM stock solution, add the appropriate volume of DMSO to the vial containing SU6656 (e.g., for 1 mg of SU6656 with a molecular weight of 371.45, add 26.92 μL of DMSO).
- Vortex or sonicate the solution for several minutes to ensure the compound is fully dissolved.
 [5] Gentle warming to 37°C can also aid in dissolution.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.[3]

General Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for utilizing **SU6656** in cell-based experiments.





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